

Efficiency and stability comparison of PVK in perovskite solar cell architectures

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A Comparative Guide to Perovskite Solar Cell Architectures: n-i-p vs. p-i-n

A deep dive into the efficiency and stability of conventional and inverted perovskite solar cell designs, supported by experimental data and standardized protocols.

The rapid evolution of perovskite solar cells (PSCs) has positioned them as a formidable contender in the next generation of photovoltaic technologies.[1] Their high power conversion efficiencies (PCEs) and potential for low-cost manufacturing have captured the attention of researchers worldwide. Central to the performance of these cells is the perovskite (PVK) absorber layer, the heart of the device that converts light into electrical charge. The architecture of the solar cell, which dictates the order of the layers surrounding the perovskite, plays a critical role in both extracting this charge efficiently and protecting the sensitive perovskite material from degradation.

This guide provides a comprehensive comparison of the two dominant planar architectures for PSCs: the conventional (n-i-p) and the inverted (p-i-n) structures. We will objectively evaluate their performance based on key metrics, delve into their long-term stability under standardized testing protocols, and provide detailed experimental methodologies for their fabrication and characterization.

Architectural Overview: n-i-p vs. p-i-n



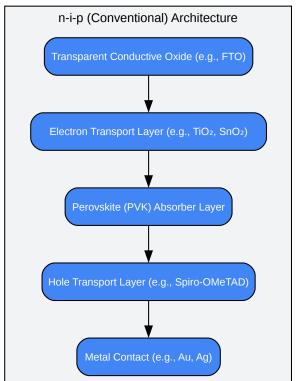


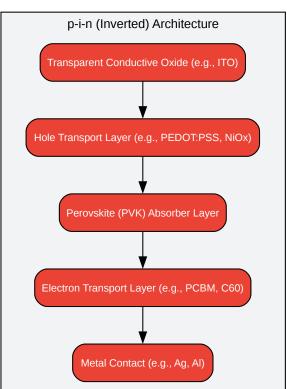


The fundamental difference between the n-i-p and p-i-n architectures lies in the sequence of the charge transport layers that sandwich the intrinsic perovskite layer.

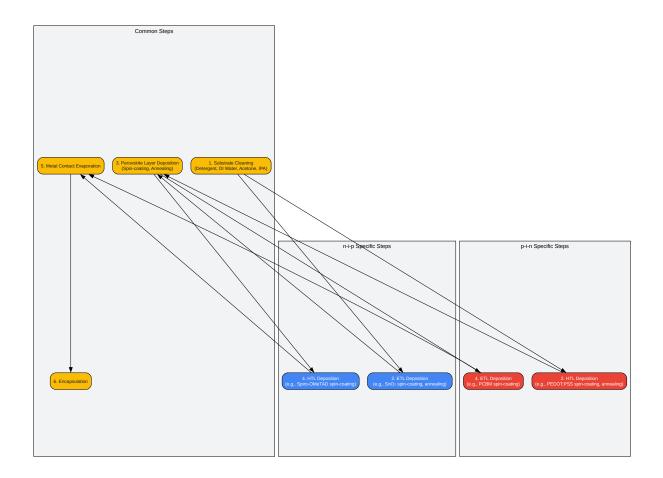
- n-i-p (Conventional/Regular) Architecture: In this configuration, the electron transport layer (ETL) is deposited on the transparent conductive oxide (TCO) substrate, followed by the perovskite layer, and finally the hole transport layer (HTL) and the metal contact. Light typically enters through the TCO and ETL to reach the perovskite layer.[2]
- p-i-n (Inverted) Architecture: This structure inverts the order of the charge transport layers.
 The HTL is deposited first on the TCO, followed by the perovskite layer, the ETL, and the metal contact.[2] This inverted arrangement has implications for material selection, fabrication processes, and overall device stability.



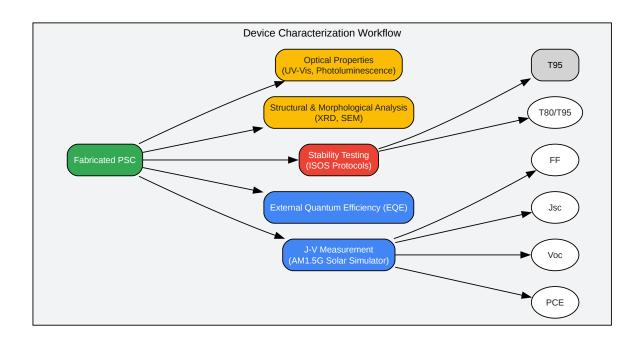












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